

Physical and chemical properties of 6-Chloro-2-benzoxazolinone

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Compound of Interest

Compound Name: 6-Chloro-2-benzoxazolinone

Cat. No.: B025022

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An In-depth Technical Guide to **6-Chloro-2-benzoxazolinone**

Introduction

6-Chloro-2-benzoxazolinone (CAS No: 19932-84-4) is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry and organic synthesis.[1] As a benzoxazolinone derivative, it features a chloro substituent at the sixth position of its core ring structure.[2] This compound is recognized for its stability, reactivity, and broad spectrum of biological activities, which has led to its use as a key intermediate in the development of pharmaceuticals and agrochemicals.[3] Its applications span from being a precursor in the synthesis of herbicides, insecticides, and fungicides to being investigated for its potential in drug development, particularly as an anti-inflammatory and antimicrobial agent.[2][3]

Physical and Chemical Properties

6-Chloro-2-benzoxazolinone presents as a white to light yellow or light orange crystalline powder.[1][2][3] It is known for its high purity, typically exceeding 98% as determined by gas chromatography.[2][3]

Quantitative Data Summary

Property	Value	Reference
IUPAC Name	6-chloro-3H-1,3-benzoxazol-2-one	[1][4]
Synonyms	6-Chlorobenzoxazolone, 6-Chloro-2-hydroxybenzoxazole	[3][4]
CAS Number	19932-84-4	[1][3]
Molecular Formula	C ₇ H ₄ ClNO ₂	[2][3][4]
Molecular Weight	169.56 g/mol	[2][3][4]
Appearance	White to light yellow/orange crystalline powder	[1][2][3]
Melting Point	193.0 to 197.0 °C	[1][2][3][5]
Purity	≥ 98% (GC)	[1][3]
InChI	InChI=1S/C7H4ClNO2/c8-4-1-2-5-6(3-4)11-7(10)9-5/h1-3H,(H,9,10)	[1][4]
InChIKey	MATCZHXABVLZIE-UHFFFAOYSA-N	[1]

Spectral Data

Spectral analysis is crucial for the structural confirmation and purity assessment of **6-Chloro-2-benzoxazolinone**.

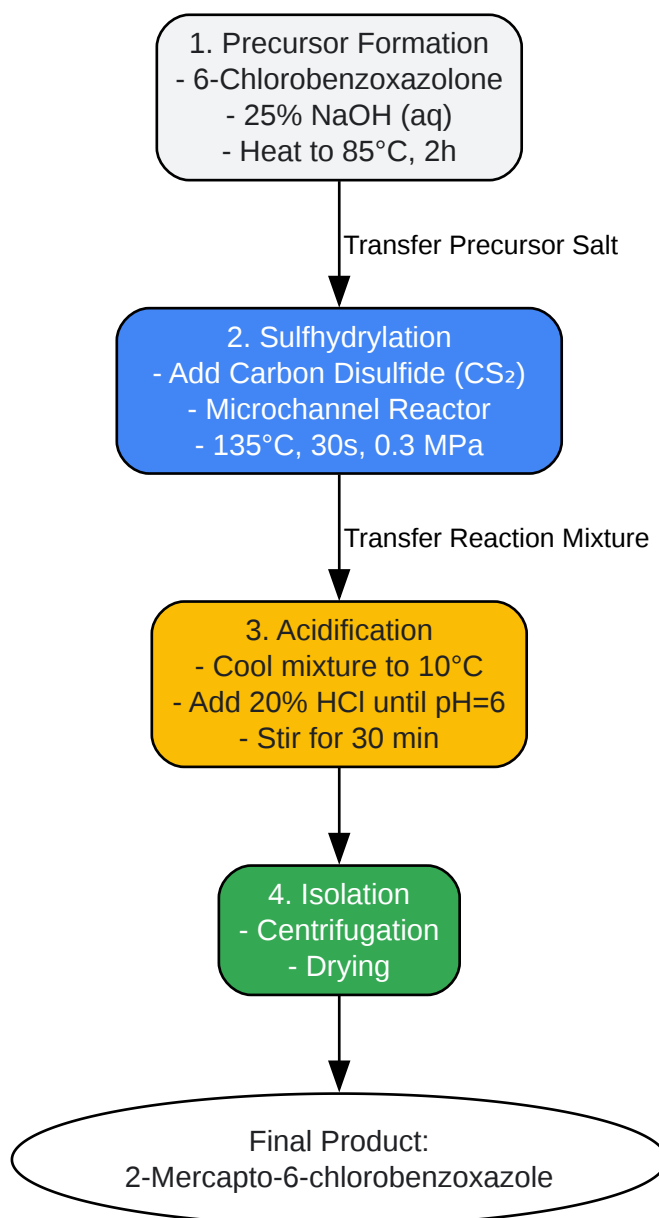
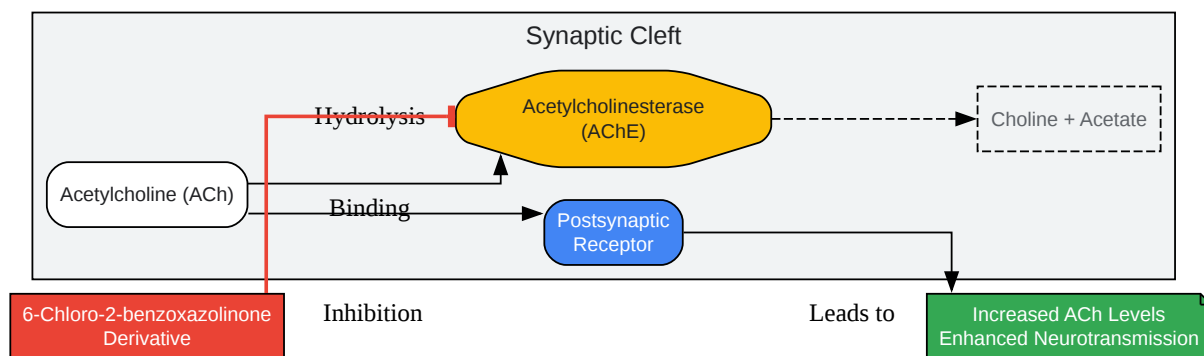
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR are used to confirm the compound's structure.[2][4]
- Infrared (IR) Spectroscopy: IR spectra help in identifying the functional groups present in the molecule.[2][4]
- Mass Spectrometry (MS): GC-MS analysis confirms the molecular weight of 169.56 g/mol . [4]

Chemical Reactivity and Applications

The chemical reactivity of **6-Chloro-2-benzoxazolinone** allows for various synthetic modifications, making it a valuable intermediate. Key reactions include nucleophilic substitution at the chloro group, condensation reactions with aldehydes or ketones, and cyclization reactions.^[2] These reactions enable the synthesis of a wide array of derivatives with diverse biological activities.^[1]

Its applications are widespread:

- Agriculture: It is a precursor for active ingredients in herbicides, pesticides, and fungicides.^[2]^[3]^[6]
- Pharmaceuticals: The scaffold is used in the development of anti-inflammatory, anti-cancer, and antimicrobial agents.^[3] It is also a starting point for creating cholinesterase inhibitors for potential anti-Alzheimer's agents.^[1]
- Organic Chemistry: It serves as a key intermediate for synthesizing more complex organic molecules.^[2]
- Biochemical Research: The compound and its derivatives are utilized in enzyme inhibition studies.^[3]



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